

Triallyl Phosphate (CAS 1623-19-4): A Comprehensive Technical Guide

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Compound of Interest

Compound Name: Triallyl phosphate

Cat. No.: B159087

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended for informational purposes only and does not constitute a complete Material Safety Data Sheet (MSDS). Users should consult official MSDS documents and conduct their own risk assessments before handling this chemical.

Introduction

Triallyl phosphate (TAP), with CAS number 1623-19-4, is an organophosphate compound recognized for its versatile applications, including its use as a plasticizer, flame retardant, and an intermediate in chemical synthesis.^{[1][2]} Its chemical structure, featuring three allyl groups attached to a phosphate core, allows it to undergo polymerization, making it a valuable component in the production of resins and coatings.^{[1][2]} Despite its industrial utility, TAP presents potential health hazards, including skin and eye irritation, and risks if inhaled or ingested, necessitating careful handling and adherence to safety protocols.^[2]

Chemical and Physical Properties

Triallyl phosphate is a colorless to pale yellow liquid with a slightly sweet odor.^[1] It is soluble in many organic solvents but has limited solubility in water.^[1] A summary of its key physical and chemical properties is provided in the table below.

Property	Value	Reference
Molecular Formula	C ₉ H ₁₅ O ₄ P	[1]
Molecular Weight	218.19 g/mol	[1]
Appearance	Colorless to light orange to yellow clear liquid	[3]
Boiling Point	113°C / 0.5 kPa (235°F)	[3]
Relative Density	1.08	[3]
Refractive Index	1.45	[3]
Solubility in Water	Very slightly soluble	[3]

Toxicological Data

The toxicological profile of **Triallyl phosphate** indicates potential for acute toxicity and irritation. The available quantitative data is summarized below.

Test	Species	Route	Value	Reference
LDLo (Lowest published lethal dose)	Mouse	Intraperitoneal	500 mg/kg	[4]
LD50 (Median lethal dose)	Mouse	Intravenous	70.8 mg/kg	[4]
LC (Lethal concentration)	Rat	Inhalation	> 890 mg/m ³ /6h	[5]
LC50 (Median lethal concentration)	Oryzias latipes (Japanese medaka)	-	48 ppm (48h)	

Experimental Protocols

Detailed experimental protocols for the toxicological data presented above are not readily available in the public domain. However, standardized guidelines, such as those provided by the Organisation for Economic Co-operation and Development (OECD), are typically followed for such studies.

Acute Oral, Dermal, and Inhalation Toxicity Testing (General Approach)

Acute toxicity studies are generally conducted in compliance with OECD Test Guidelines 420, 402, and 403, respectively. These protocols involve the administration of the substance to animals (usually rats or mice) in graded doses to determine the dose at which 50% of the test population succumbs (LD50 or LC50). Observations of clinical signs of toxicity, body weight changes, and gross pathology at necropsy are recorded.

Skin and Eye Irritation Testing (General Approach)

For assessing skin and eye irritation, standardized tests like OECD Test Guidelines 404 and 405 are commonly employed.

- **Skin Irritation:** A measured amount of the substance is applied to a small patch of shaved skin on a test animal (typically a rabbit). The site is then observed for signs of erythema (redness) and edema (swelling) at specified intervals.
- **Eye Irritation:** A small, measured amount of the substance is instilled into one eye of a test animal (again, typically a rabbit), with the other eye serving as a control. The eyes are then examined for signs of corneal opacity, iritis, and conjunctival redness and swelling.

Safety and Handling

Personal Protective Equipment (PPE):

- **Eye/Face Protection:** Wear safety glasses with side-shields or goggles.
- **Skin Protection:** Wear protective gloves and clothing.
- **Respiratory Protection:** Use a NIOSH- or CEN-certified respirator if ventilation is inadequate or if fumes are generated.

Handling and Storage:

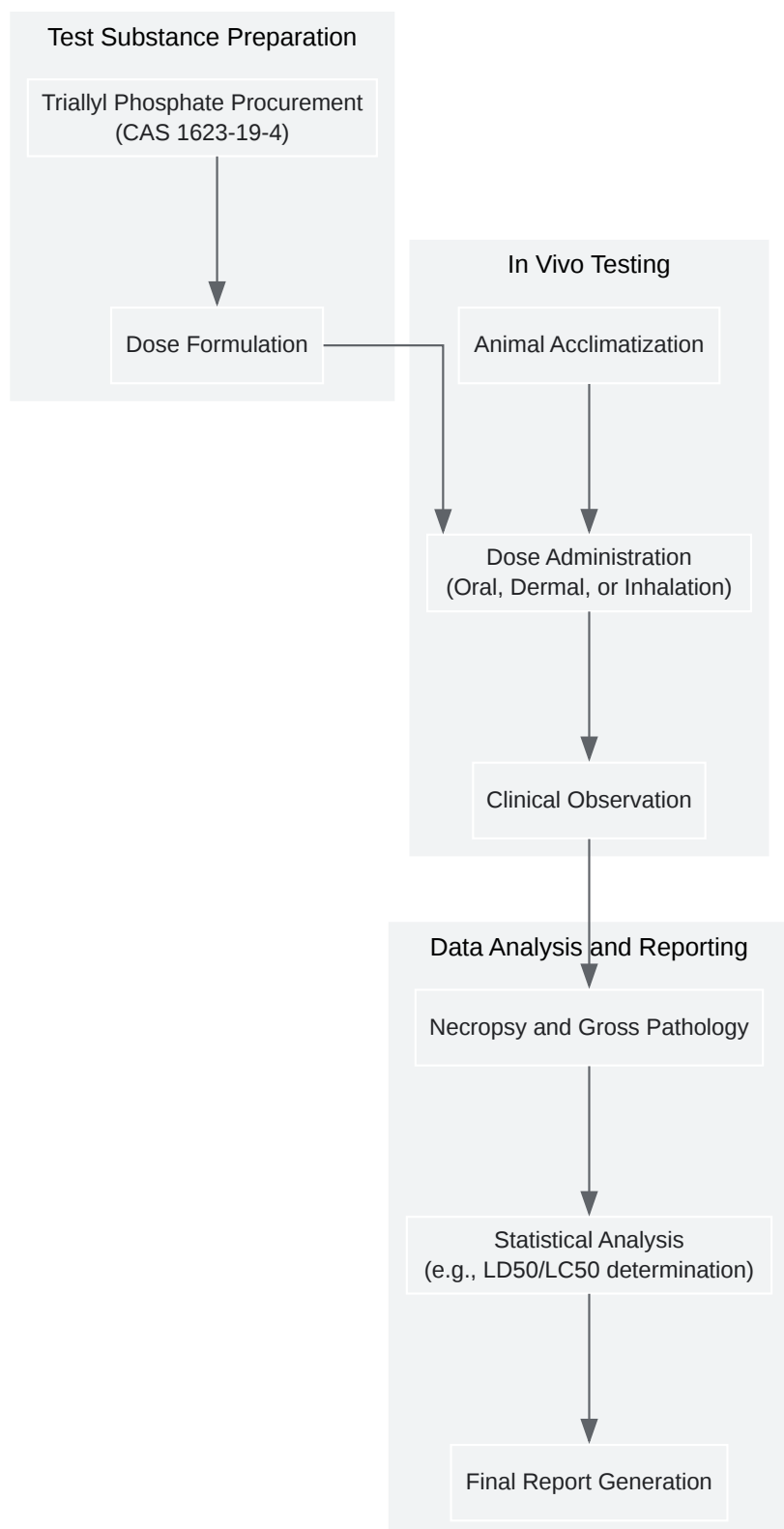
- Handle in a well-ventilated area.[\[6\]](#)
- Avoid contact with skin, eyes, and clothing.[\[3\]](#)
- Wash hands thoroughly after handling.[\[3\]](#)
- Store in a tightly-closed container in a cool, dry, and well-ventilated area away from incompatible substances and sources of ignition.[\[3\]](#)

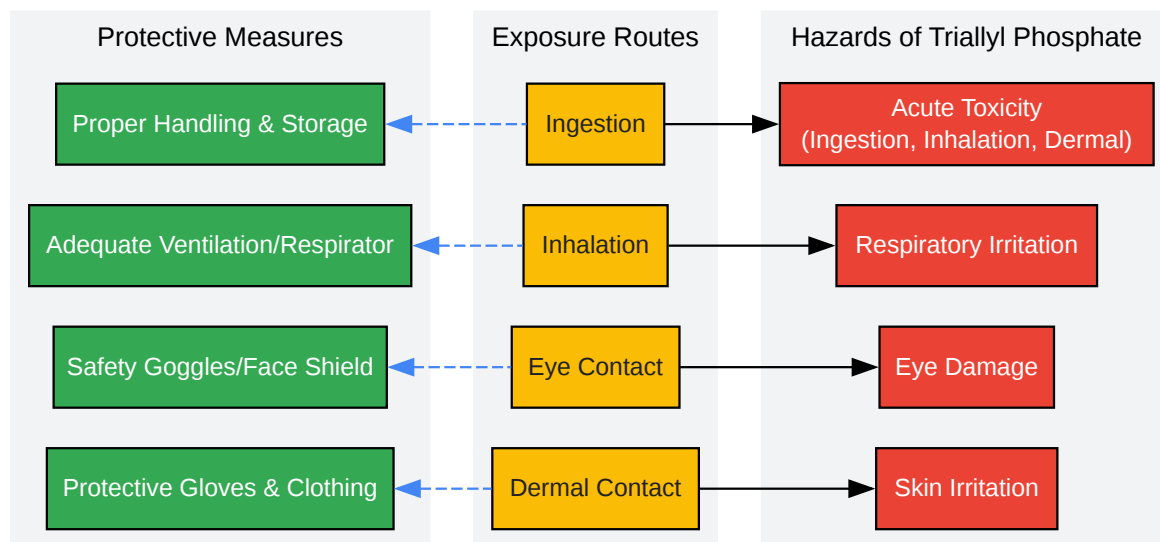
First Aid Measures:

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen.
- Skin Contact: Immediately flush skin with running water for at least 15 minutes while removing contaminated clothing.
- Eye Contact: Immediately flush open eyes with running water for at least 15 minutes.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.

Diagrams

General Experimental Workflow for Toxicity Assessment





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